

Molar mass and formula of cadmium sulfate octahydrate

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Compound of Interest

Compound Name: Cadmium sulfate octahydrate

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An In-depth Guide to the Molar Mass and Formula of Cadmium Sulfate Octahydrate

This technical guide provides a comprehensive overview of the chemical formula and molar mass of **cadmium sulfate octahydrate**, tailored for researchers, scientists, and professionals in drug development. The document outlines the precise chemical composition, a detailed methodology for molar mass calculation, and presents all quantitative data in a clear, tabular format.

Chemical Formula and Composition

Cadmium sulfate is an inorganic compound that can exist in various states of hydration. The most common hydrated form is the octahydrate, which has the precise chemical formula $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$.^{[1][2][3]} This formula indicates that three units of cadmium sulfate (CdSO_4) are associated with eight molecules of water (H_2O) in the crystalline structure.

The compound is composed of the following elements:

- Cadmium (Cd)
- Sulfur (S)
- Oxygen (O)
- Hydrogen (H)

A detailed breakdown of the number of atoms of each element in one formula unit of $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ is as follows:

- Cadmium (Cd): 3 atoms
- Sulfur (S): 3 atoms
- Oxygen (O): 20 atoms ($3 * 4$ from sulfate + $8 * 1$ from water)
- Hydrogen (H): 16 atoms ($8 * 2$ from water)

The fully expanded molecular formula can also be written as $\text{Cd}_3\text{S}_3\text{H}_{16}\text{O}_{20}$.^[4]

Molar Mass Data

The molar mass of **cadmium sulfate octahydrate** is calculated by summing the atomic masses of all atoms present in its chemical formula. The table below summarizes the standard atomic weights of the constituent elements and the final calculated molar mass of the compound.

Element (Symbol)	Atomic Mass (g/mol)	Count in Formula ($3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$)	Total Mass Contribution (g/mol)
Cadmium (Cd)	112.414 ^{[5][6]}	3	337.242
Sulfur (S)	32.066 ^{[7][8]}	3	96.198
Oxygen (O)	15.999 ^{[9][10]}	20	319.980
Hydrogen (H)	1.008 ^[11]	16	16.128
Total Molar Mass	769.548		

The calculated molar mass of 769.548 g/mol aligns with published values of 769.546 g/mol .^[1]
^[2]

Protocol for Molar Mass Determination (Theoretical Calculation)

This protocol details the theoretical methodology for calculating the molar mass of **cadmium sulfate octahydrate** ($3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$) from its chemical formula and the standard atomic weights of its constituent elements.

Objective: To accurately determine the molar mass of $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$.

Materials:

- Standard Periodic Table with accepted atomic weight values.
- Chemical formula of **cadmium sulfate octahydrate**: $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$.

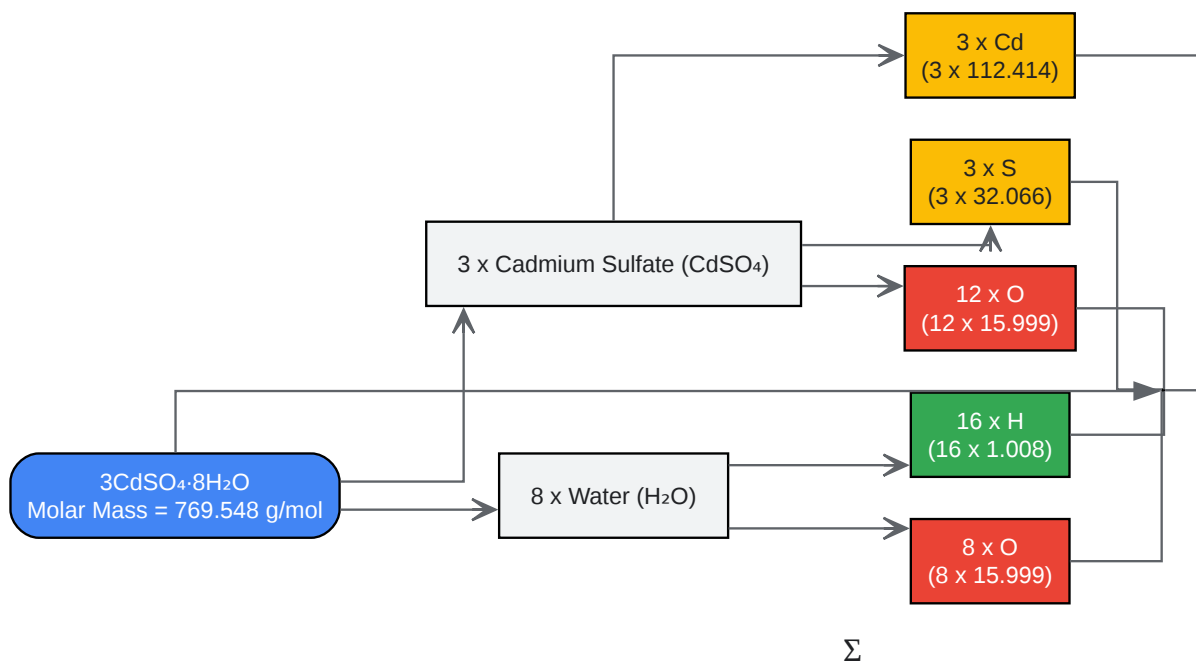
Procedure:

- Identify Constituent Elements: Deconstruct the chemical formula to identify all unique elements present. For $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$, the elements are Cadmium (Cd), Sulfur (S), Oxygen (O), and Hydrogen (H).
- Determine Atom Count: Count the number of atoms for each element within one formula unit.
 - Cadmium (Cd): The subscript for Cd is 1, multiplied by the coefficient 3, yielding 3 atoms.
 - Sulfur (S): The subscript for S is 1, multiplied by the coefficient 3, yielding 3 atoms.
 - Oxygen (O): There are 4 oxygen atoms in each sulfate (SO_4) group, multiplied by 3, giving 12 atoms. Additionally, there is 1 oxygen atom in each water (H_2O) molecule, multiplied by 8, giving 8 atoms. The total oxygen count is $12 + 8 = 20$ atoms.
 - Hydrogen (H): There are 2 hydrogen atoms in each water molecule, multiplied by 8, yielding 16 atoms.
- Obtain Standard Atomic Weights: From a reliable source, such as the IUPAC Periodic Table, obtain the standard atomic weight (in g/mol) for each element.

- Cd: 112.414 g/mol
- S: 32.066 g/mol
- O: 15.999 g/mol
- H: 1.008 g/mol
- Calculate Total Mass for Each Element: Multiply the atom count of each element by its respective atomic weight to find its total mass contribution to the compound.
 - Mass from Cd = $3 * 112.414 \text{ g/mol} = 337.242 \text{ g/mol}$
 - Mass from S = $3 * 32.066 \text{ g/mol} = 96.198 \text{ g/mol}$
 - Mass from O = $20 * 15.999 \text{ g/mol} = 319.980 \text{ g/mol}$
 - Mass from H = $16 * 1.008 \text{ g/mol} = 16.128 \text{ g/mol}$
- Sum for Total Molar Mass: Add the total mass contributions from all elements to determine the final molar mass of the compound.
 - Molar Mass = $337.242 + 96.198 + 319.980 + 16.128 = 769.548 \text{ g/mol}$.

Visualization of Molar Mass Calculation

The following diagram illustrates the logical workflow for calculating the molar mass of **cadmium sulfate octahydrate** by breaking down the formula into its elemental components.



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